

4-bromo-2-(trifluoromethyl)quinoline-3-carboxylic acid molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-bromo-2-(trifluoromethyl)quinoline-3-carboxylic Acid

Cat. No.: B1310640

[Get Quote](#)

An In-Depth Technical Guide to 4-bromo-2-(trifluoromethyl)quinoline-3-carboxylic acid

This technical guide provides a comprehensive overview of **4-bromo-2-(trifluoromethyl)quinoline-3-carboxylic acid**, a halogenated quinoline derivative of interest to researchers and professionals in drug development and chemical synthesis. This document details its physicochemical properties, a representative synthetic protocol, and a visual workflow for its preparation.

Compound Properties

4-bromo-2-(trifluoromethyl)quinoline-3-carboxylic acid is a complex organic molecule belonging to the quinoline class of compounds. Quinoline derivatives are known for a wide range of biological activities and are common scaffolds in medicinal chemistry. The presence of a bromine atom, a trifluoromethyl group, and a carboxylic acid moiety suggests its potential as a versatile intermediate for further chemical modifications or as a candidate for biological screening.

Physicochemical Data Summary

A summary of the key quantitative data for **4-bromo-2-(trifluoromethyl)quinoline-3-carboxylic acid** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Weight	320.06 g/mol	[1][2]
Molecular Formula	C11H5BrF3NO2	[1][2]
CAS Number	587886-11-1	[1][2][3][4]
Purity	Typically available at $\geq 97\%$	[1]
Storage Conditions	Sealed in a dry environment at room temperature.	[1]

Synthesis Methodology: Pfitzinger Reaction

The synthesis of quinoline-3-carboxylic acid derivatives can be achieved through various methods, with the Pfitzinger reaction being a classical and effective approach.[5] This reaction involves the condensation of an isatin derivative with a carbonyl compound containing an α -methylene group in the presence of a base. What follows is a representative experimental protocol for the synthesis of a quinoline-4-carboxylic acid, which can be adapted for the target molecule.

Experimental Protocol: Generalized Pfitzinger Condensation

Objective: To synthesize a quinoline-carboxylic acid core via the Pfitzinger reaction.

Materials:

- Isatin or a substituted isatin derivative
- A carbonyl compound with an α -methylene group (e.g., a ketone or β -ketoester)
- Potassium hydroxide (KOH) or other suitable base
- Ethanol (EtOH)
- Water (H₂O)
- Hydrochloric acid (HCl) for acidification

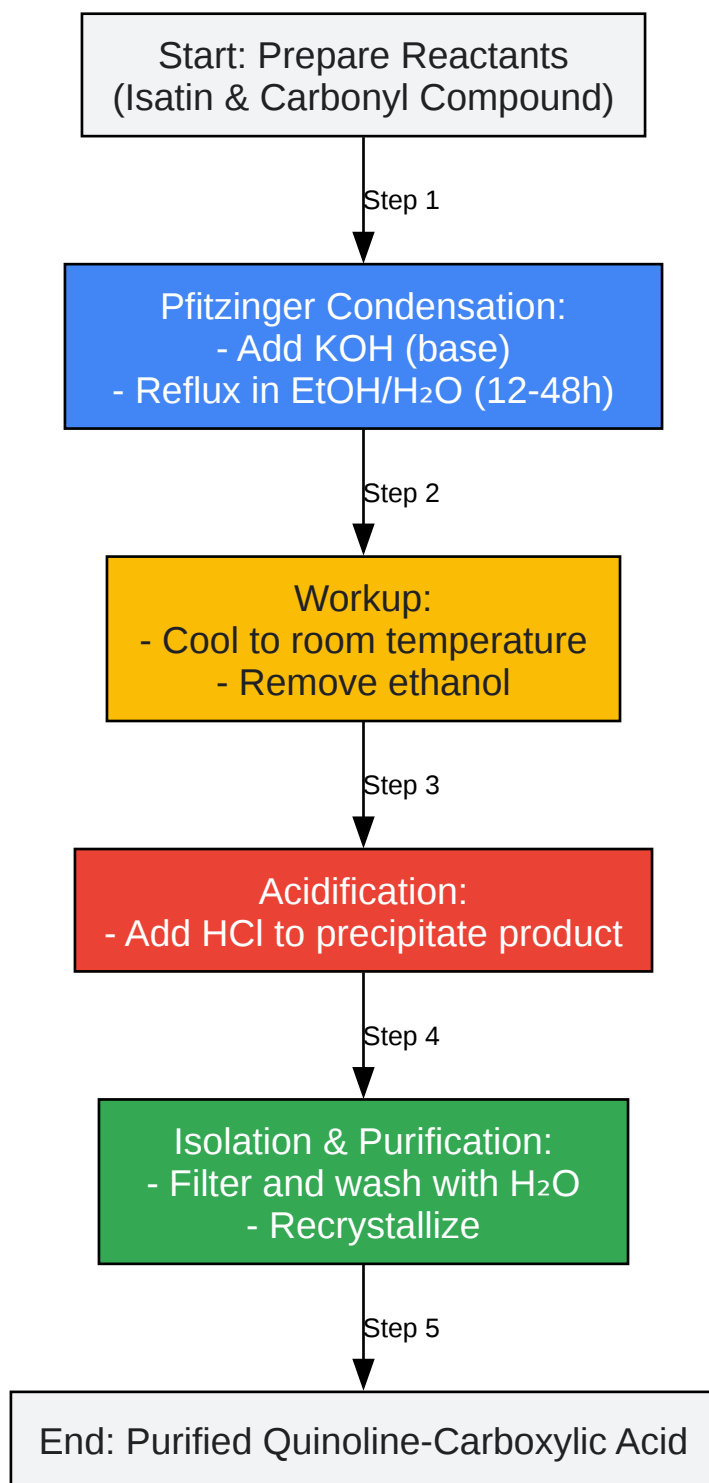
- Standard laboratory glassware for reflux and workup
- Filtration apparatus
- Recrystallization solvents

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, dissolve the isatin derivative and the carbonyl compound in a mixture of ethanol and water.
- **Base Addition:** Slowly add a solution of potassium hydroxide to the reaction mixture with stirring. The base catalyzes the condensation reaction.
- **Reflux:** Heat the reaction mixture to reflux and maintain this temperature for 12-48 hours.^[5] The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature. If a precipitate has formed, it can be collected by filtration. The filtrate is then concentrated under reduced pressure to remove the ethanol.
- **Acidification:** The aqueous residue is diluted with water and then acidified with hydrochloric acid. This step protonates the carboxylate to form the carboxylic acid, which will precipitate out of the solution.
- **Isolation and Purification:** The crude product is collected by filtration, washed with water, and then dried. Further purification can be achieved by recrystallization from an appropriate solvent system (e.g., ethanol/water).

Visualized Synthetic Workflow

The following diagram illustrates the key steps in the generalized Pfitzinger synthesis of quinoline-carboxylic acids.



[Click to download full resolution via product page](#)

Caption: A workflow diagram of the generalized Pfitzinger reaction for synthesizing quinoline-carboxylic acids.

This guide provides foundational information for researchers working with **4-bromo-2-(trifluoromethyl)quinoline-3-carboxylic acid**. The provided synthetic protocol is a representative example, and specific reaction conditions may need to be optimized for this particular compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-bromo-2-(trifluoromethyl)quinoline-3-carboxylic acid - CAS:587886-11-1 - Sunway Pharm Ltd [3wpharm.com]
- 2. 4-Bromo-2-(trifluoromethyl)quinoline-3-carboxylic acid_Bidepharm试剂 [labgogo.com]
- 3. 4-BROMO-2-(TRIFLUOROMETHYL)QUINOLINE-3-CARBOXYLIC ACID | 587886-11-1 [chemicalbook.com]
- 4. 587886-11-1|4-Bromo-2-(trifluoromethyl)quinoline-3-carboxylic acid|BLD Pharm [bldpharm.com]
- 5. Design, Synthesis, and Biological Evaluation of 4-Quinoline Carboxylic Acids as Inhibitors of Dihydroorotate Dehydrogenase - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-bromo-2-(trifluoromethyl)quinoline-3-carboxylic acid molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1310640#4-bromo-2-trifluoromethyl-quinoline-3-carboxylic-acid-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com